

In-Depth Technical Guide: (3-Bromo-5-nitrophenyl)methanol (CAS 139194-79-9)

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Compound of Interest

Compound Name: (3-Bromo-5-nitrophenyl)methanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(3-Bromo-5-nitrophenyl)methanol**, a key intermediate in organic synthesis. The document details its chemical and physical properties, outlines a probable synthetic route with an experimental protocol for a key precursor, and discusses its potential applications in research and drug development.

Core Compound Properties

(3-Bromo-5-nitrophenyl)methanol is a substituted benzyl alcohol derivative. Its chemical structure, featuring a bromine atom and a nitro group on the phenyl ring, makes it a versatile building block in the synthesis of more complex molecules. The electron-withdrawing nature of the nitro group and the presence of the bromine atom offer multiple reaction sites for further chemical modifications.

Table 1: Physicochemical Properties of **(3-Bromo-5-nitrophenyl)methanol**

| Property | Value | Source |
|---------------------|---|---------------------|
| CAS Number | 139194-79-9 | [1] |
| Molecular Formula | C ₇ H ₆ BrNO ₃ | [1] |
| Molecular Weight | 232.03 g/mol | [1] |
| Appearance | Off-white to light yellow solid | ChemicalBook |
| Purity | ≥97% | |
| Storage Temperature | Room Temperature (Sealed in dry) | ChemicalBook |
| InChI Key | WIXGOPRKQQGTHO-UHFFFAOYSA-N | |

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **(3-Bromo-5-nitrophenyl)methanol** is not readily available in the searched literature, a highly probable synthetic route involves the reduction of its corresponding aldehyde, 3-Bromo-5-nitrobenzaldehyde. A detailed protocol for the synthesis of this key precursor is available and described below.

Synthesis of 3-Bromo-5-nitrobenzaldehyde (Precursor)

A common method for the synthesis of 3-Bromo-5-nitrobenzaldehyde is the bromination of 3-nitrobenzaldehyde.[\[2\]](#)

Experimental Protocol:

- Dissolve 3-nitrobenzaldehyde (1.0 g, 6.6 mmol) in concentrated sulfuric acid (4.0 mL) at room temperature.[\[2\]](#)
- Add N-bromosuccinimide (1.4 g, 7.9 mmol) portion-wise to the solution.[\[2\]](#)
- Heat the reaction mixture to 65 °C and maintain this temperature for 1 hour.[\[2\]](#)

- After the reaction is complete, cool the mixture to room temperature.[2]
- Slowly pour the reaction solution into ice water, which will cause a solid to precipitate.[2]
- Collect the solid precipitate by filtration.[2]
- Dry the crude product with anhydrous sodium sulfate.[2]
- Purify the crude product by recrystallization from a solvent mixture of ethyl acetate/petroleum ether (1:10, v/v) to yield 3-bromo-5-nitrobenzaldehyde as white crystals.[2]

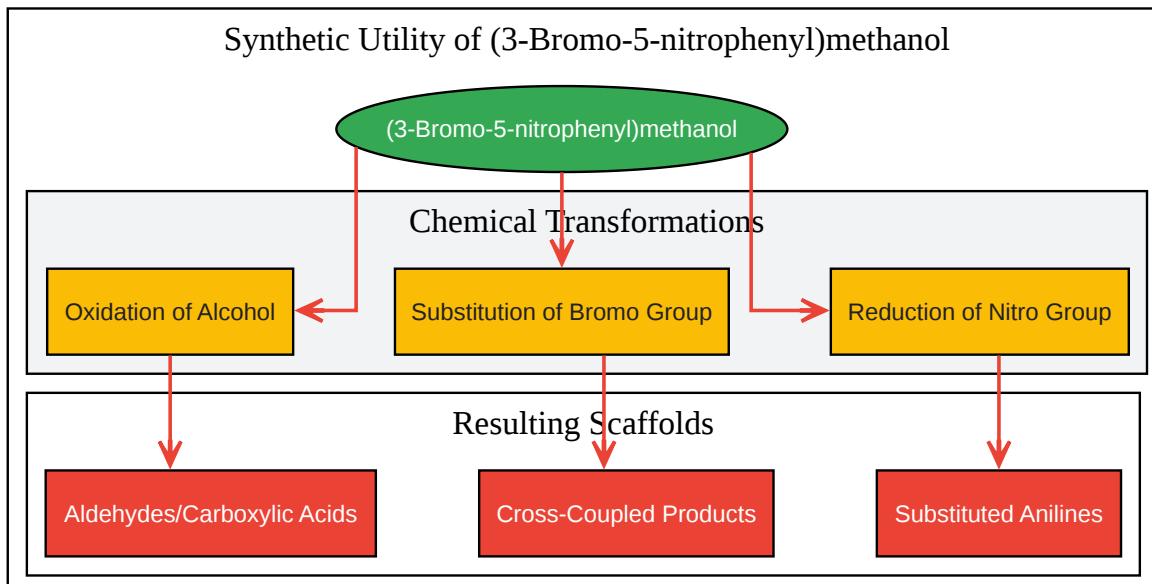
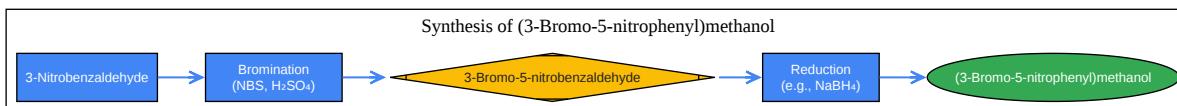
Yield: 1.3 g (82%)[2]

Characterization (^1H NMR, 300 MHz, DMSO-d₆): δ 10.09 (s, 1H), 8.79-8.55 (m, 2H), 8.51 (s, 1H).[2]

Proposed Synthesis of (3-Bromo-5-nitrophenyl)methanol

The reduction of the synthesized 3-Bromo-5-nitrobenzaldehyde to **(3-Bromo-5-nitrophenyl)methanol** can be achieved using a standard reducing agent such as sodium borohydride (NaBH₄) in an appropriate solvent like methanol or ethanol. This is a common and generally high-yielding reaction for the conversion of aldehydes to primary alcohols.

Logical Workflow for Synthesis:



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References

- 1. 3-Bromo-5-nitrobenzyl alcohol | 139194-79-9 [chemicalbook.com]
- 2. 3-BROMO-5-NITROBENZALDEHYDE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: (3-Bromo-5-nitrophenyl)methanol (CAS 139194-79-9)]. BenchChem, [2026]. [Online PDF]. Available at:

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